

proper handling and storage procedures for 1-Phenylhexyl thiocyanate

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Compound of Interest

Compound Name: 1-Phenylhexyl thiocyanate

Cat. No.: B15405029

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Application Notes and Protocols for 1-Phenylhexyl Thiocyanate

Disclaimer: The following handling and storage procedures are based on information for the closely related compound, Phenyl isothiocyanate, due to the lack of a publicly available Safety Data Sheet (SDS) for **1-Phenylhexyl thiocyanate** (CAS 133920-06-6). Researchers should treat **1-Phenylhexyl thiocyanate** with at least the same level of caution as Phenyl isothiocyanate and consult all available information before use. The information provided here is intended for guidance for researchers, scientists, and drug development professionals.

Introduction

1-Phenylhexyl thiocyanate is a research chemical used in studies of tumorigenesis.[1] Like other isothiocyanates, it is expected to be a reactive compound requiring careful handling and storage to ensure the safety of laboratory personnel and maintain the integrity of the compound. This document outlines the recommended procedures for its safe use.

Hazard Identification and Classification

While a specific hazard profile for **1-Phenylhexyl thiocyanate** is not available, based on the data for Phenyl isothiocyanate, it should be considered a hazardous substance. Phenyl isothiocyanate is classified as a combustible liquid that is toxic if swallowed, causes severe skin



burns and eye damage, may cause respiratory and skin sensitization, and is toxic to aquatic life with long-lasting effects.[2][3]

Anticipated Hazards:

- Acute Toxicity (Oral): Likely to be toxic if ingested.
- Skin Corrosion/Irritation: Expected to cause severe skin burns.
- Eye Damage/Irritation: Expected to cause serious eye damage.
- Sensitization: May cause allergic skin or respiratory reactions.
- Environmental Hazards: Potentially toxic to aquatic organisms.

Physical and Chemical Properties

The following table summarizes the known properties of **1-Phenylhexyl thiocyanate** and the more detailed properties of the related compound, Phenyl isothiocyanate.

| Property | 1-Phenylhexyl Thiocyanate | Phenyl isothiocyanate (Analogue) |
|-------------------|---------------------------|-------------------------------------|
| CAS Number | 133920-06-6 | 103-72-0 |
| Molecular Formula | C13H17NS | C7H₅NS |
| Molecular Weight | 219.35 g/mol | 135.19 g/mol |
| Appearance | Not specified | Yellow liquid |
| Odor | Not specified | Pungent |
| Melting Point | Not specified | -21 °C / -5.8 °F[2] |
| Boiling Point | Not specified | 221 °C / 429.8 °F @ 760 mmHg[2] |
| Flash Point | Not specified | 87 °C / 188.6 °F[2] |
| Purity | >98%[1] | Not applicable |



Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is critical when handling **1-Phenylhexyl thiocyanate**. The following table outlines the recommended PPE.

| Body Part | Recommended Protection | |
|-------------|--|--|
| Eyes/Face | Tight-sealing safety goggles and a face shield. [2] | |
| Skin | Chemical-resistant gloves (e.g., nitrile rubber, check manufacturer's compatibility data), a lab coat, and closed-toe shoes. Consider an apron or coveralls for larger quantities.[2] | |
| Respiratory | Use only in a well-ventilated area, preferably a chemical fume hood.[2] If a fume hood is not available or if there is a risk of inhalation, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used.[2] | |

Handling and Storage Protocols Handling

Protocol for Safe Handling:

- · Preparation:
 - Read and understand all available safety information before starting work.
 - Ensure a chemical fume hood is operational and available.
 - Have an emergency plan in place, including the location of safety showers, eyewash stations, and spill kits.
 - Assemble all necessary PPE before handling the compound.
- Handling:



- Conduct all work with 1-Phenylhexyl thiocyanate in a certified chemical fume hood.[2]
- Avoid inhalation of vapors or mists.
- Prevent contact with skin and eyes.
- Do not eat, drink, or smoke in the laboratory area.
- Use compatible labware (e.g., glass, PTFE).
- Keep containers tightly closed when not in use.
- Post-Handling:
 - Wash hands thoroughly after handling.
 - Clean the work area and any contaminated equipment.
 - Dispose of waste according to institutional and local regulations.

Storage

Protocol for Safe Storage:

- Container:
 - Store in the original, tightly sealed container.
- Location:
 - Store in a cool, dry, and well-ventilated area.[2]
 - Keep away from heat, sparks, and open flames.[2]
 - A designated corrosives or toxics cabinet is recommended.
- Incompatibilities:



- Store away from incompatible materials such as strong oxidizing agents, strong bases, acids, alcohols, and amines.
- Protect from moisture.[2]

Accidental Release and First Aid Measures Accidental Release

Protocol for Spill Response:

- Evacuate: Immediately evacuate the area of the spill.
- Ventilate: Ensure the area is well-ventilated, if safe to do so.
- Containment:
 - For small spills, absorb with an inert material (e.g., vermiculite, sand, or earth).
 - Place the absorbed material into a sealed, labeled container for disposal.
- Decontamination: Clean the spill area thoroughly with a suitable solvent (e.g., isopropanol, ethanol), followed by soap and water.
- Reporting: Report the incident to the appropriate safety personnel.

First Aid



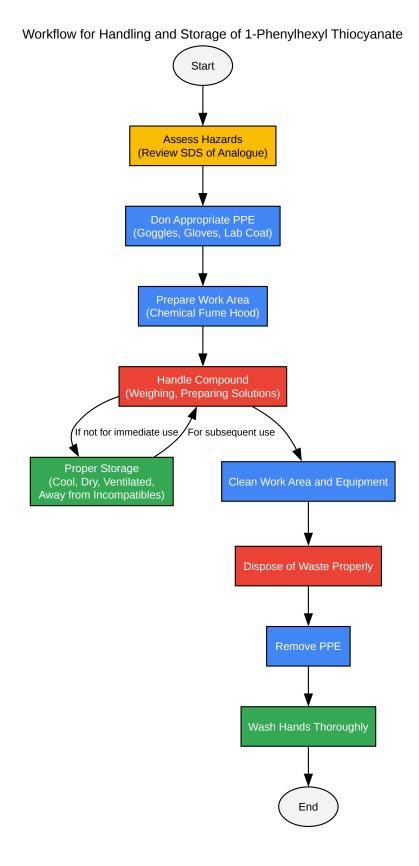
| Exposure | First Aid Measures |
|--------------|---|
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[3] |
| Skin Contact | Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[3] |
| Inhalation | Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.[3] |
| Ingestion | Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and give them a small amount of water to drink. Never give anything by mouth to an unconscious person. Seek immediate medical attention. |

Experimental ProtocolsPreparation of Stock Solutions

- All handling of the neat compound should be done in a chemical fume hood.
- Wear appropriate PPE as outlined in Section 4.
- To prepare a stock solution, slowly add the desired amount of **1-Phenylhexyl thiocyanate** to the appropriate solvent (e.g., DMSO, ethanol) in a volumetric flask.
- · Ensure the solution is thoroughly mixed.
- Store the stock solution in a tightly sealed container at the recommended temperature, protected from light.

Visualizations

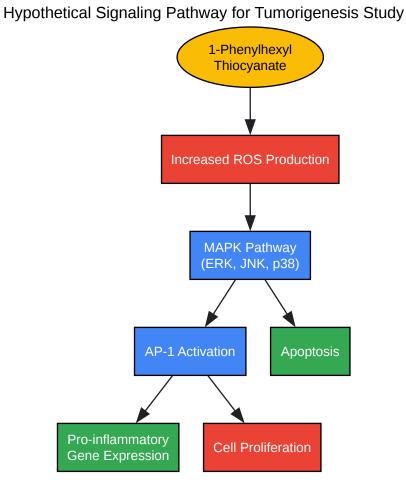




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Caption: Workflow for Handling and Storage of 1-Phenylhexyl Thiocyanate





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Caption: Hypothetical Signaling Pathway for Tumorigenesis Study

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